

# Essential Safety and Logistical Information for Handling Spiramylactone B

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## Compound of Interest

Compound Name: Spiramylactone B

Cat. No.: B12435285

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This document provides crucial safety protocols and logistical information for the handling of **Spiramylactone B**, a substance requiring careful management in a laboratory setting. Adherence to these guidelines is essential to minimize exposure risk and ensure a safe working environment. **Spiramylactone B** is identified with CAS Number 52-01-7 and is also known as Spironolactone. It is classified as a substance suspected of causing cancer and may damage fertility or the unborn child.

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **Spiramylactone B** to prevent dermal, ocular, and respiratory exposure. The required PPE varies based on the specific handling procedure, as detailed in the table below. All PPE should be disposable and removed in a manner that avoids skin contamination.

Activity	Gloves	Gown	Respiratory Protection	Eye/Face Protection
Receiving/Storage	Single pair, chemotherapy-tested	Not required unless leakage is suspected	Not required unless leakage is suspected	Not required unless leakage is suspected
Preparation/Compounding	Double pair, chemotherapy-tested (nitrile, polyurethane, neoprene, or latex)	Disposable, impermeable, long-sleeved with tight cuffs, back-fastening	NIOSH-certified respirator (e.g., N95) within a ventilated enclosure (fume hood)	Goggles or face shield
Administration	Double pair, chemotherapy-tested	Disposable, impermeable, long-sleeved with tight cuffs	Surgical mask (face shield recommended)	Goggles or face shield
Waste Disposal	Double pair, chemotherapy-tested	Disposable, impermeable, long-sleeved with tight cuffs	NIOSH-certified respirator if aerosolization is possible	Goggles or face shield
Spill Cleanup	Double pair, chemotherapy-tested (heavy-duty)			

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